

An In-depth Technical Guide to 4-MU- α -D-glucopyranoside: Properties and Applications

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Compound of Interest

Compound Name: 4-Methylumbelliferyl α -D-glucopyranoside

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Introduction

4-Methylumbelliferyl- α -D-glucopyranoside (4-MU- α -D-glucopyranoside) is a widely utilized fluorogenic substrate for the enzyme α -glucosidase. Its utility in biochemical assays stems from the enzymatic cleavage of the α -glucosidic bond, which releases the highly fluorescent compound 4-methylumbelliferone (4-MU). This reaction provides a sensitive and quantitative method for measuring α -glucosidase activity, making it an invaluable tool in various research areas, including the diagnosis of lysosomal storage diseases and high-throughput screening for enzyme inhibitors. This guide provides a comprehensive overview of the physical and chemical properties of 4-MU- α -D-glucopyranoside, detailed experimental protocols for its use, and a visualization of the relevant biochemical pathways.

Physical and Chemical Properties

The fundamental characteristics of 4-MU- α -D-glucopyranoside are summarized in the tables below, providing a quick reference for laboratory use.

Table 1: General and Chemical Properties

Property	Value
IUPAC Name	7-(α -D-glucopyranosyloxy)-4-methyl-2H-1-benzopyran-2-one[1]
Synonyms	4-Methylumbelliferyl- α -D-glucose, 4-Methylumbelliferyl- α -D-glucoside, 4-MU- α -D-Glc, α -MUG, 4-MUG[1][2]
CAS Number	17833-43-1[1][2]
Molecular Formula	C ₁₆ H ₁₈ O ₈ [1][2]
Molecular Weight	338.31 g/mol [2]
Appearance	White to off-white crystalline powder[3][4]
Purity	$\geq 95\%$ to $\geq 99\%$ (depending on the supplier)[1][3][5]
Storage Temperature	-20°C[1][5][6]

Table 2: Solubility Data

Solvent	Solubility
DMSO	50 mg/mL[1][7]
DMF	5 mg/mL[1]
Pyridine	50 mg/mL[4][5]
Acetone/Water (1:1)	2% solution is soluble[6]

It is important to note that the solubility in aqueous buffers is limited, and the use of organic solvents like DMSO or DMF is often necessary to prepare stock solutions.[8]

Table 3: Spectral Properties of the Fluorescent Product (4-Methylumbelliferone)

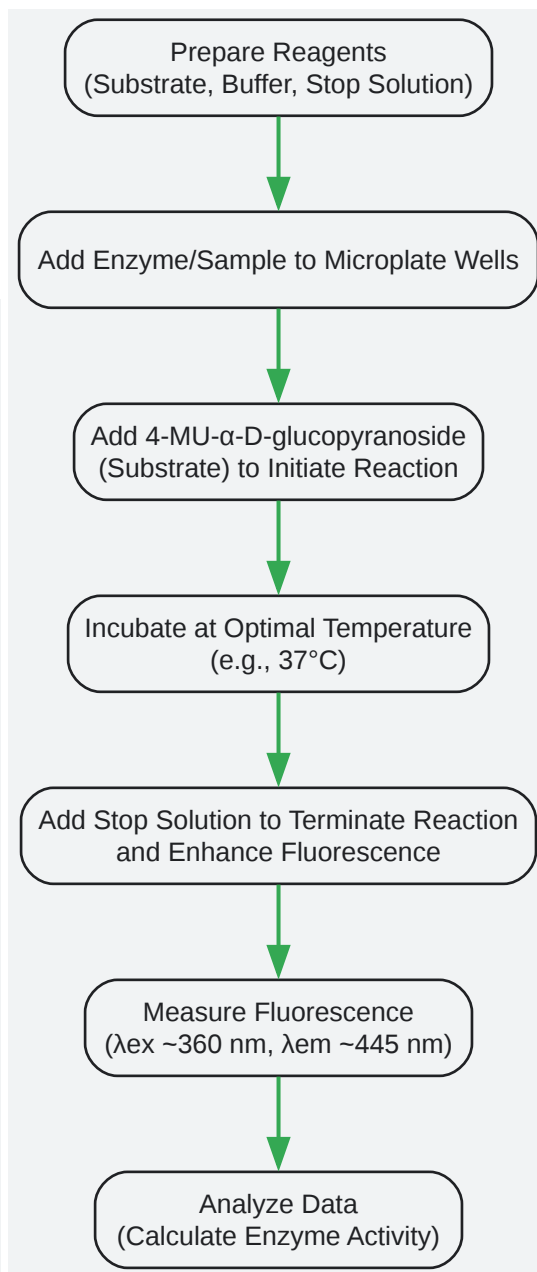
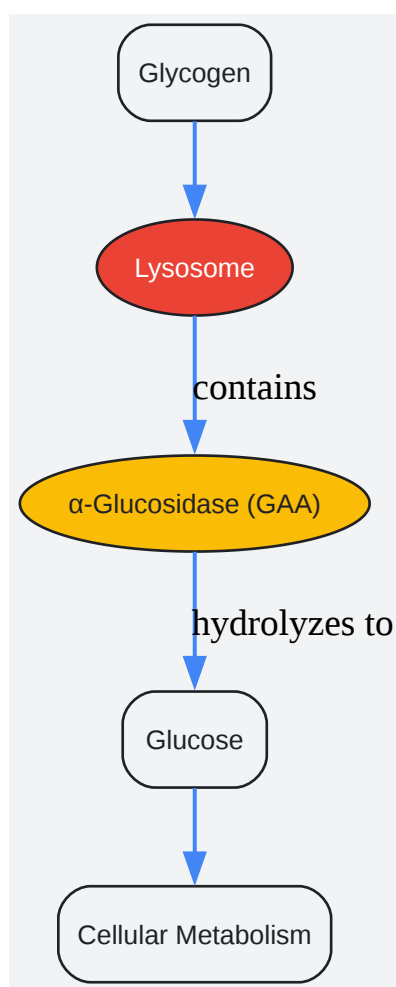
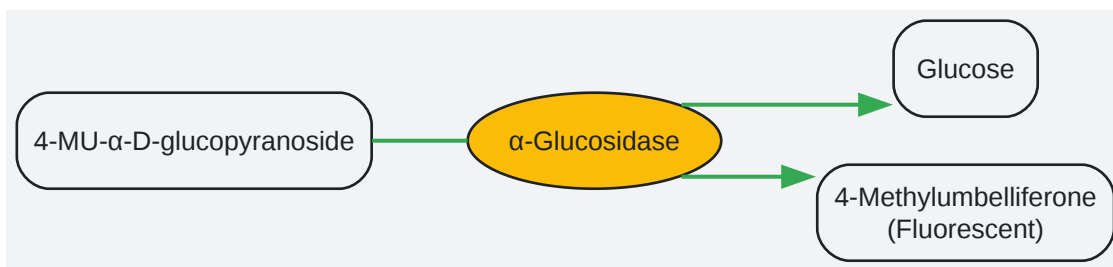
The fluorescence of the cleavage product, 4-methylumbelliferone (4-MU), is pH-dependent.[1][9][10]

pH Range	Excitation Wavelength (λ_{ex})	Emission Wavelength (λ_{em})
Low (1.97-6.72)	~320 nm[1][9][10]	445-455 nm (emission increases as pH decreases)[1][9][10]
High (7.12-10.3)	~360 nm[1][9][10]	~445 nm[1][7]

Enzymatic Reaction and Signaling Pathway

4-MU- α -D-glucopyranoside is a substrate for α -glucosidase, an enzyme that hydrolyzes terminal, non-reducing α -1,4-linked glucose residues.[11] A key physiological role of lysosomal α -glucosidase (also known as acid α -glucosidase or GAA) is the breakdown of glycogen into glucose within the lysosome. A deficiency in this enzyme leads to the accumulation of glycogen in lysosomes, causing the lysosomal storage disorder known as Pompe disease.[2][3][12]

The enzymatic reaction is straightforward: α -glucosidase cleaves the glycosidic bond in 4-MU- α -D-glucopyranoside, releasing glucose and the fluorescent 4-methylumbelliferone.



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